

Isobutyl octanoate boiling point and melting point

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Compound of Interest

Compound Name: *Isobutyl octanoate*

Cat. No.: *B1582965*

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An In-depth Technical Guide to the Physicochemical Properties of **Isobutyl Octanoate**: Boiling and Melting Points

This technical guide provides a comprehensive overview of the boiling and melting points of **isobutyl octanoate**, tailored for researchers, scientists, and professionals in drug development. This document outlines the key physical properties, presents detailed experimental protocols for their determination, and includes visual workflows to elucidate these processes.

Core Physical Properties of Isobutyl Octanoate

Isobutyl octanoate, an ester known for its characteristic fruity aroma, possesses distinct physical properties that are crucial for its handling, application, and purification in various scientific and industrial contexts.

Data Presentation

The quantitative physical data for **isobutyl octanoate** are summarized in the table below for clarity and ease of comparison.

Property	Value	Conditions
Boiling Point	231.00 to 232.00 °C	@ 760.00 mm Hg[1]
Melting Point	Data not readily available*	-

*The melting point of **isobutyl octanoate** is not widely reported in standard chemical literature. This is likely because its melting point is well below 0 °C, and it exists as a colorless liquid at standard ambient temperature and pressure.[1] Esters with similar molecular structures tend to have low melting points.[2][3]

Experimental Determination Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling and melting points of organic compounds like **isobutyl octanoate**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **isobutyl octanoate**, several methods can be employed for an accurate determination.

Methodology: Thiele Tube Method

This method is a common and straightforward technique for determining the boiling point of a small sample of liquid.[4]

- **Sample Preparation:** A small volume (approximately 0.5 mL) of **isobutyl octanoate** is placed into a small test tube or a Durham tube.[4]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube. This tube will serve as an indicator of the boiling point.[4]
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb. This assembly is then secured in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil or silicone oil), making sure the rubber band or attachment is above the oil level.[4]
- **Heating:** The Thiele tube is gently heated at the side arm. The design of the tube allows for the circulation of the oil, ensuring uniform temperature distribution.[4]
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a continuous and rapid stream of

bubbles emerges from the capillary tube.

- **Boiling Point Reading:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases, and the liquid just begins to enter the capillary tube.^[4] This temperature corresponds to the point where the vapor pressure of the sample equals the atmospheric pressure.
- **Pressure Correction:** The observed boiling point should be recorded along with the ambient atmospheric pressure. If the pressure is not 760 mm Hg, a correction may be necessary.

Melting Point Determination

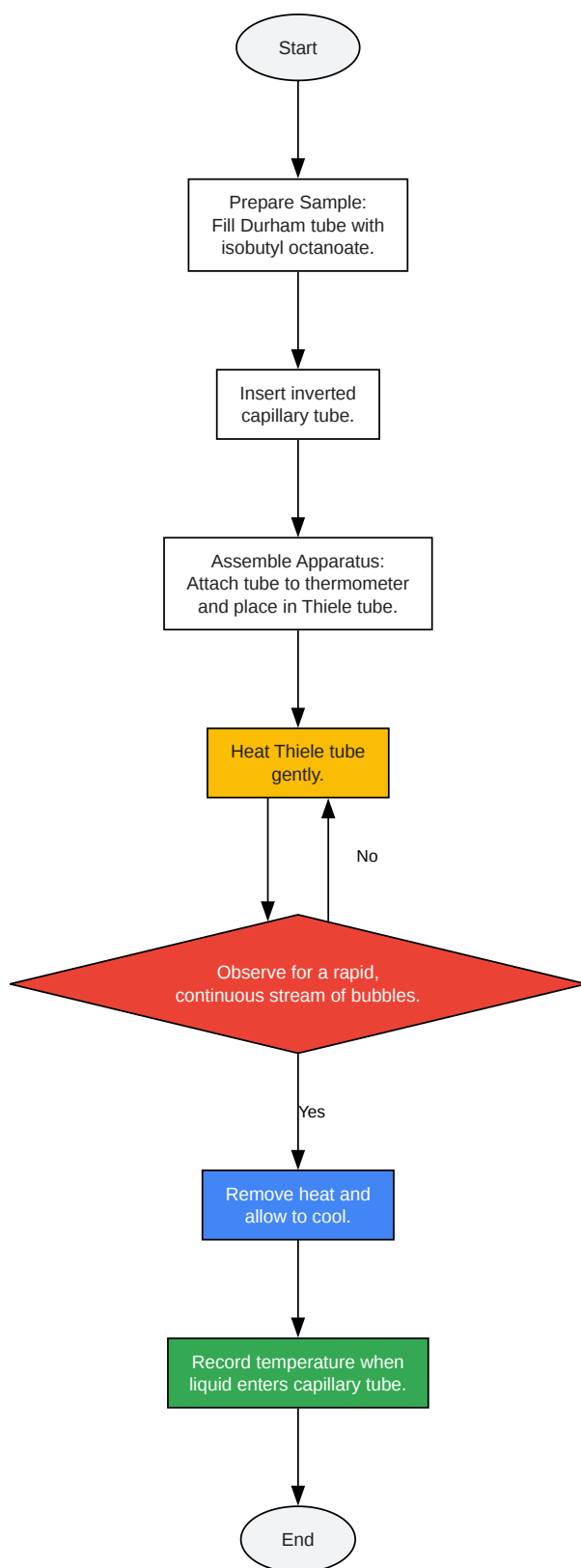
While **isobutyl octanoate** is a liquid at room temperature, the following is a general protocol for determining the melting point of an organic solid, which would be applicable if the substance were to be solidified at low temperatures. The melting point is the temperature at which a solid transitions into a liquid.^[5] For pure crystalline solids, this transition occurs over a narrow range.^{[5][6]}

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of the solidified **isobutyl octanoate** is finely powdered. The open end of a capillary tube is pressed into the powder to collect a small sample.
- **Packing the Sample:** The capillary tube is then inverted and tapped gently to pack the solid into the sealed end. The sample height should be approximately 2-3 mm.^[6]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of a melting point apparatus.^[5]
- **Heating and Observation:** The sample is heated rapidly to a temperature about 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.^[5]
- **Melting Range Determination:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.^[6] For a pure compound, this range should be narrow (0.5-2 °C).^{[5][6]}

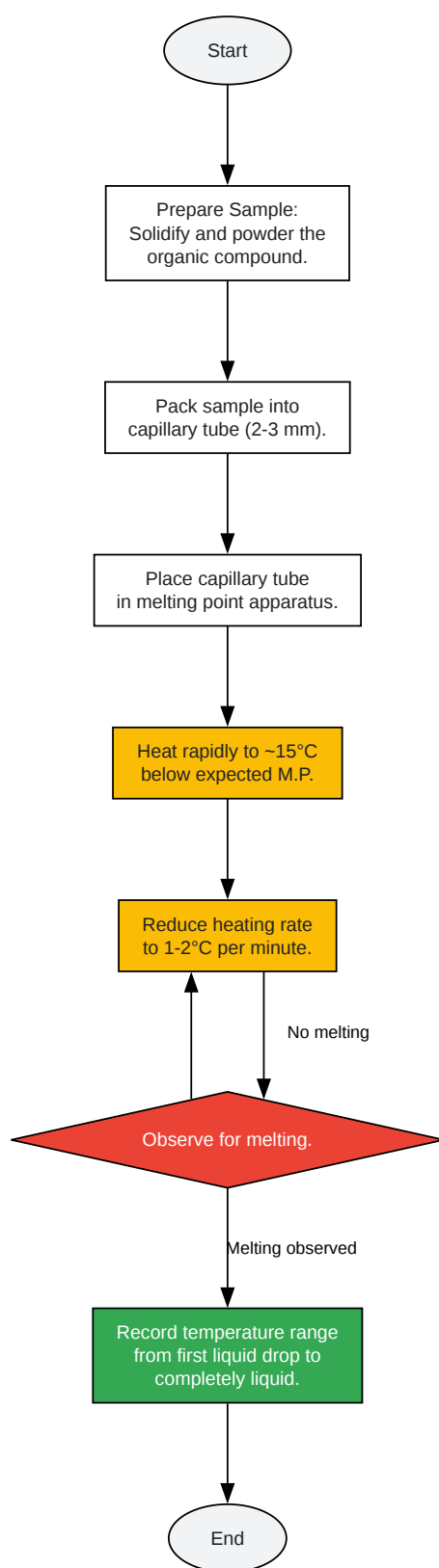
Mandatory Visualizations

The following diagrams illustrate the experimental workflows for determining the boiling and melting points.



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.



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Caption: Workflow for Melting Point Determination using the Capillary Method.

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